

1-Cyclohexyl-2,2,2-trifluoroethanamine

molecular weight and formula

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Compound of Interest

Compound Name: 1-Cyclohexyl-2,2,2-trifluoroethanamine

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In-Depth Technical Guide: 1-Cyclohexyl-2,2,2-trifluoroethanamine

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Abstract

1-Cyclohexyl-2,2,2-trifluoroethanamine is a fluorinated chiral amine that serves as a specialized building block in synthetic organic chemistry. Its unique structure, combining a bulky cyclohexyl group with an electron-withdrawing trifluoromethyl moiety, makes it a compound of interest for the development of novel chemical entities, particularly in medicinal chemistry and materials science. This guide provides a consolidated overview of its core physicochemical properties, safety information, and its role as a synthetic intermediate. While it is commercially available, detailed academic literature on its specific applications as a chiral auxiliary in asymmetric synthesis is not extensively documented. This guide compiles the available data from commercial suppliers and chemical databases to serve as a foundational reference for researchers.

Molecular Structure and Physicochemical Properties

The fundamental characteristics of **1-Cyclohexyl-2,2,2-trifluoroethanamine** are crucial for its handling, application in reactions, and purification. The molecule's structure features a stereocenter at the carbon atom bonded to both the cyclohexyl ring and the trifluoromethyl group, meaning it can exist as different stereoisomers.

Molecular Formula and Weight

The key quantitative descriptors for the molecule are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ F ₃ N	[1][2]
Molecular Weight	181.20 g/mol	[1][2]
IUPAC Name (S-isomer)	(1S)-1-cyclohexyl-2,2,2-trifluoroethanamine	[1]

Physicochemical Data

This compound is typically supplied as a clear liquid.[2] Due to a lack of extensive characterization in peer-reviewed literature, many specific physical properties like boiling point and pKa are not readily available. The hydrochloride salt is a powder.[3]

Property	Value	Source(s)
Appearance	Clear Liquid	[2]
Purity (Typical)	98.0%	[2]
CAS Numbers	1078726-20-1 (Racemate/Unspecified)[4] 75703-08-1 ((S)-Enantiomer) [1] 1376357-98-0 (Hydrochloride Salt)[3]	

Structural Representation

The chemical structure dictates the molecule's reactivity and steric profile.

Caption: 2D structure of **1-Cyclohexyl-2,2,2-trifluoroethanamine**.

Synthesis and Availability

1-Cyclohexyl-2,2,2-trifluoroethanamine is available commercially from various chemical suppliers, typically as the racemic mixture or as the enantiopure (S)-isomer.^{[1][2][4]} While detailed, peer-reviewed synthesis protocols are not readily found in scientific literature, its synthesis would logically proceed via the reductive amination of cyclohexyl trifluoromethyl ketone or other established methods for the formation of chiral amines. The lack of published procedures suggests it is primarily used as a building block rather than a widely reported chiral auxiliary for which synthesis and recovery would be detailed.

Applications in Drug Discovery and Organic Synthesis

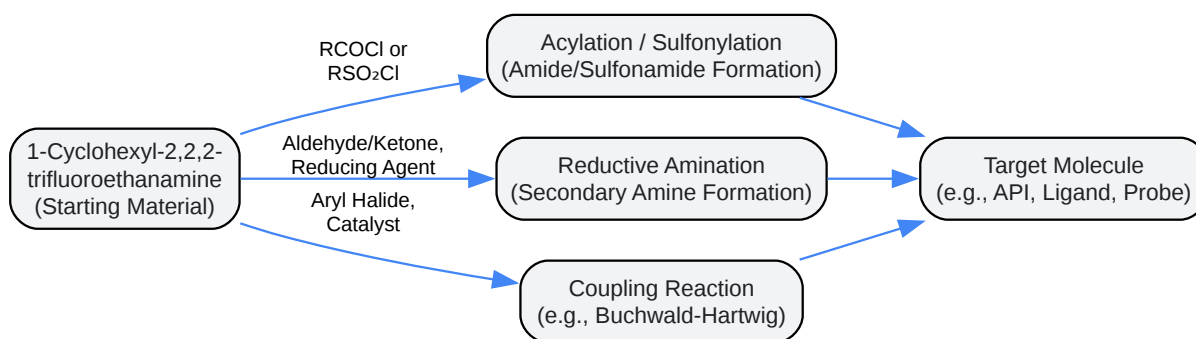
As a chiral, fluorinated primary amine, this compound holds potential in several areas of chemical research, primarily as a building block for more complex molecules.

Rationale for Use

- **Fluorine Incorporation:** The trifluoromethyl (CF₃) group is a key pharmacophore in modern drug design. Its inclusion can significantly enhance metabolic stability, binding affinity, and lipophilicity of a parent molecule.
- **Chiral Scaffold:** The presence of a stereocenter allows for the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs), which is critical as different enantiomers can have vastly different biological activities.
- **Cyclohexyl Moiety:** The bulky, lipophilic cyclohexyl group can be used to probe steric pockets in enzyme active sites or receptors. It provides a rigid, non-aromatic scaffold.

Logical Workflow in Synthesis

The primary amine functionality serves as a versatile chemical handle for a variety of transformations. A researcher would typically use this compound as a starting material in a multi-step synthesis.



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Caption: Potential synthetic pathways using the target molecule.

Safety and Handling

Signal Word: Danger^[1]

1-Cyclohexyl-2,2,2-trifluoroethanamine is classified as a hazardous chemical and must be handled with extreme care in a well-ventilated chemical fume hood.

Hazard Identification

The compound poses multiple health risks based on supplier safety data sheets.^[1]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H332: Harmful if inhaled.

Recommended Handling Protocol

A self-validating protocol for handling this substance involves a multi-layered approach to safety.

- Pre-Use Verification:

- Confirm availability and functionality of a certified chemical fume hood.
- Locate and verify the operational status of the nearest safety shower and eyewash station.
- Review the Safety Data Sheet (SDS) from the specific supplier before opening the container.
- Personal Protective Equipment (PPE):
 - Wear a flame-resistant lab coat.
 - Use chemical splash goggles and a full-face shield.
 - Wear two pairs of chemically resistant gloves (e.g., a nitrile base layer with a neoprene or butyl rubber outer layer).
- Engineering Controls and Work Practices:
 - All transfers and manipulations must be conducted deep within a chemical fume hood to ensure vapor containment.
 - Use non-sparking tools and equipment.
 - Keep the container tightly sealed when not in use.
 - Avoid the creation of aerosols.
- Waste Disposal:
 - Dispose of all contaminated materials and excess chemicals as hazardous waste in accordance with local, state, and federal regulations. Do not pour down the drain.
- Emergency Procedures:
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Conclusion

1-Cyclohexyl-2,2,2-trifluoroethanamine is a valuable, albeit specialized, reagent for organic synthesis, particularly for projects requiring the introduction of a chiral trifluoromethyl-containing moiety. Its utility lies primarily in its role as a foundational building block for constructing more complex molecules in drug discovery and materials science. While it possesses the structural characteristics of a chiral auxiliary, the lack of detailed protocols in the academic literature prevents a deeper analysis of this application. Researchers should treat this compound as a hazardous material and adhere to strict safety protocols during its handling and use.

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